

BMS-911172 stability in solution and storage

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Compound of Interest

Compound Name: BMS-911172

Cat. No.: B1149921

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BMS-911172 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **BMS-911172**. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **BMS-911172**?

A1: Proper storage is crucial for maintaining the stability and activity of **BMS-911172**. Recommendations for both solid compound and solutions are summarized below.

Q2: How should I prepare stock solutions of **BMS-911172**?

A2: It is recommended to prepare a concentrated stock solution in a high-quality, anhydrous solvent such as dimethyl sulfoxide (DMSO).^[1] The solubility of **BMS-911172** is high in DMSO, reaching up to 100 mg/mL.^[2] To avoid solubility issues, it is critical to use fresh, moisture-free DMSO.^[1] For consistent results, it is advisable to aliquot the stock solution into single-use volumes to prevent repeated freeze-thaw cycles.^[1]

Q3: What is the stability of **BMS-911172** in solution?

A3: The stability of **BMS-911172** in solution is dependent on the solvent and storage temperature. In DMSO, stock solutions are stable for up to one year when stored at -80°C and

for one month when stored at -20°C.[1] The compound has an aqueous solubility of 5.85 mg/mL at pH 1 and 0.60 mg/mL at pH 7.4. When preparing aqueous working solutions, it is best to use them immediately for optimal results.

Q4: Can I store aqueous dilutions of **BMS-911172**?

A4: It is not recommended to store aqueous dilutions of **BMS-911172** for extended periods. Due to its lower solubility in aqueous buffers compared to DMSO, there is a higher risk of precipitation and degradation. Prepare fresh aqueous dilutions for each experiment from a frozen DMSO stock solution.

Data Presentation

Table 1: **BMS-911172** Storage and Stability Summary

Form	Storage Temperature	Duration	Solvent
Solid (Powder)	-20°C	3 years	N/A
Solution	-80°C	1 year	DMSO
Solution	-20°C	1 month	DMSO

Data compiled from vendor datasheets.

Table 2: **BMS-911172** Solubility

Solvent/Buffer	pH	Solubility
DMSO	N/A	up to 100 mg/mL
Aqueous	1	5.85 mg/mL
Aqueous	7.4	0.60 mg/mL

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation in stock solution	1. Solvent quality is poor (contains water). 2. Storage temperature is too high. 3. Repeated freeze-thaw cycles.	1. Use fresh, anhydrous DMSO. 2. Store stock solutions at -80°C for long-term storage. 3. Aliquot stock solutions into single-use vials.
Low or inconsistent activity in experiments	1. Degradation of the compound due to improper storage. 2. Precipitation in aqueous working solution.	1. Ensure proper storage conditions are met (see Table 1). 2. Prepare fresh aqueous dilutions for each experiment and use immediately. Visually inspect for any precipitate before use.
Variability between experiments	1. Inconsistent concentration of the working solution. 2. Degradation of the stock solution.	1. Ensure complete dissolution of the compound when preparing stock and working solutions. 2. Use a fresh aliquot of the stock solution for each experiment.

Experimental Protocols

Protocol 1: Preparation of BMS-911172 Stock Solution

- Materials:

- **BMS-911172** solid powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes

- Procedure:

1. Allow the **BMS-911172** vial to equilibrate to room temperature before opening.

2. Weigh the desired amount of **BMS-911172** powder in a sterile microcentrifuge tube.
3. Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., 10 mM).
4. Vortex the solution until the compound is completely dissolved. Gentle warming (37°C) can be applied if necessary.
5. Aliquot the stock solution into single-use, light-protected tubes.
6. Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Protocol 2: Stability Assessment of BMS-911172 in Aqueous Buffer using HPLC

This protocol outlines a general procedure for assessing the stability of **BMS-911172** in a physiological buffer.

- Materials:
 - **BMS-911172** DMSO stock solution
 - Phosphate-buffered saline (PBS), pH 7.4
 - HPLC system with a UV detector
 - C18 HPLC column
 - Acetonitrile (ACN) and water (HPLC grade)
 - Formic acid
- Procedure:
 1. Sample Preparation:
 - Prepare a working solution of **BMS-911172** in PBS (e.g., 10 µM) by diluting the DMSO stock solution. The final DMSO concentration should be kept low (e.g., <0.1%) to

minimize its effect on the experiment.

- Incubate the aqueous solution at the desired temperature (e.g., room temperature or 37°C).
- At various time points (e.g., 0, 2, 4, 8, 24 hours), take an aliquot of the solution for HPLC analysis.

2. HPLC Analysis:

- Set up the HPLC system with a C18 column.
- Use a mobile phase gradient of water with 0.1% formic acid (Solvent A) and acetonitrile with 0.1% formic acid (Solvent B).
- Inject the samples and monitor the elution profile using a UV detector at a wavelength determined by a UV scan of **BMS-911172**.
- Quantify the peak area of the parent **BMS-911172** peak at each time point.

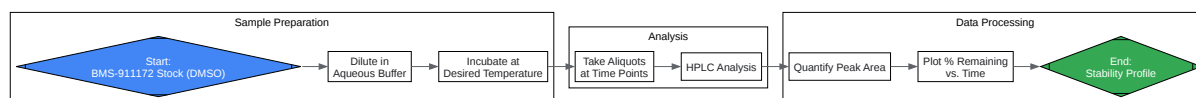
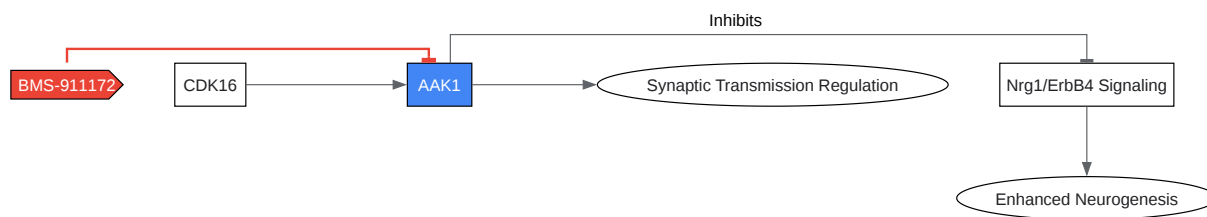
3. Data Analysis:

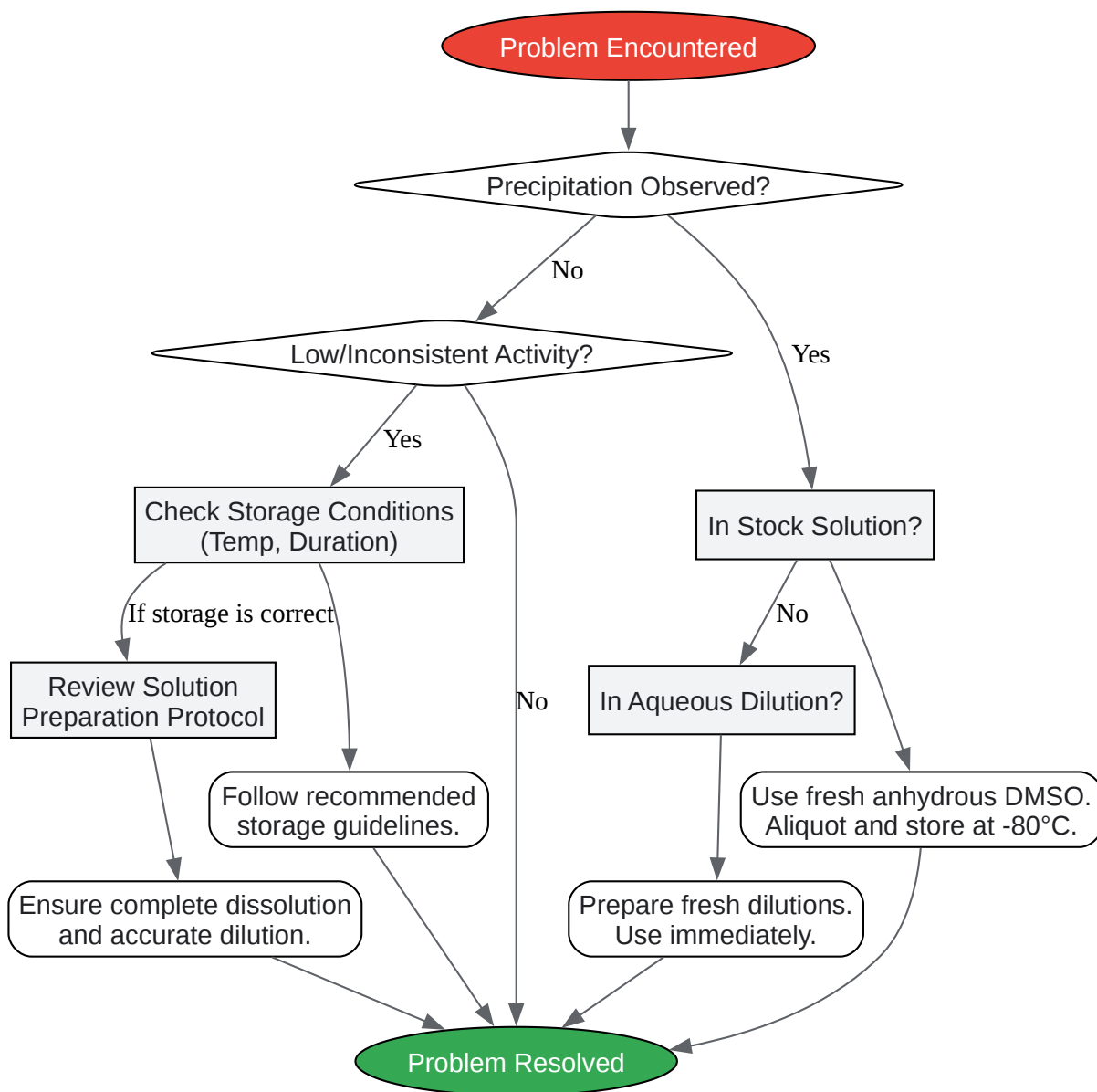
- Calculate the percentage of **BMS-911172** remaining at each time point relative to the initial time point (t=0).
- Plot the percentage of remaining compound against time to determine the stability profile.

Visualizations

BMS-911172 Mechanism of Action

BMS-911172 is a selective inhibitor of Adaptor-Associated Kinase 1 (AAK1). AAK1 is involved in the regulation of synaptic transmission and neurotrophic factor signaling. Its inhibition can impact downstream pathways related to neuronal function.





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